

Solubility Profile of Methyl Chloroacetate in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **Methylchloroacetate**

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This technical guide provides a comprehensive overview of the solubility characteristics of methyl chloroacetate in a range of common organic solvents. The information is intended to support research, development, and formulation activities where methyl chloroacetate is utilized as a reagent, intermediate, or solvent.

Core Findings: High Solubility in Common Organic Solvents

Methyl chloroacetate, a versatile chemical intermediate, exhibits high solubility in a wide array of common organic solvents. Extensive literature review indicates that it is generally miscible with or very soluble in many standard laboratory solvents, a critical factor for its application in organic synthesis and formulation development.

While precise quantitative solubility limits are not extensively reported, this is often indicative of miscibility in all proportions. For practical purposes in a laboratory or industrial setting, methyl chloroacetate can be considered fully miscible with the organic solvents listed below.

Data Presentation: Solubility of Methyl Chloroacetate

The following table summarizes the available quantitative and qualitative solubility data for methyl chloroacetate.

Solvent	Chemical Class	Solubility	Temperature (°C)
Water	Protic Solvent	52 g/L[1]	19.8
Water	Protic Solvent	46 g/L[1]	20
Water	Protic Solvent	28 g/L[2][3]	20
Ethanol	Alcohol	Miscible[1][4]	Not Specified
Diethyl Ether	Ether	Miscible[1][4]	Not Specified
Acetone	Ketone	Very Soluble[1][5]	Not Specified
Benzene	Aromatic Hydrocarbon	Very Soluble[1][5]	Not Specified

Experimental Protocols: Determination of Liquid-Liquid Solubility

For instances where precise solubility determination is required, particularly for novel solvent systems, the Shake-Flask Method is a well-established and reliable experimental protocol. This method is suitable for determining the solubility of a liquid solute in a liquid solvent.

Objective: To determine the equilibrium concentration of methyl chloroacetate in a given solvent at a specified temperature.

Materials:

- Methyl Chloroacetate (high purity)
- Solvent of interest (high purity)
- Thermostatically controlled shaker bath or incubator
- Calibrated thermometer
- Analytical balance

- Volumetric flasks and pipettes
- Separatory funnel or centrifuge
- Analytical instrumentation for concentration measurement (e.g., Gas Chromatography (GC), High-Performance Liquid Chromatography (HPLC), or UV-Vis Spectroscopy)

Procedure:

- Preparation of Supersaturated Solution:
 - Add an excess amount of methyl chloroacetate to a known volume of the solvent in a sealed, airtight flask. The excess solute is crucial to ensure that equilibrium is reached from a state of supersaturation.
 - The flask should be of sufficient size to allow for vigorous agitation of the contents.
- Equilibration:
 - Place the sealed flask in a thermostatically controlled shaker bath set to the desired experimental temperature.
 - Agitate the mixture for a prolonged period (typically 24-72 hours) to ensure that thermodynamic equilibrium is achieved. The exact time required should be determined empirically by taking measurements at different time points until the concentration of the solute in the solvent remains constant.
- Phase Separation:
 - Once equilibrium is established, cease agitation and allow the mixture to stand undisturbed within the temperature-controlled environment for a sufficient period (e.g., 12-24 hours) to allow for complete separation of the two liquid phases (the solvent saturated with methyl chloroacetate and the excess methyl chloroacetate).
 - Alternatively, for faster separation, the mixture can be centrifuged in a temperature-controlled centrifuge.
- Sampling:

- Carefully extract an aliquot of the saturated solvent phase using a pre-calibrated pipette. It is critical to avoid disturbing the undissolved solute layer.
- Analysis:
 - Accurately dilute the collected aliquot with a suitable solvent to a concentration that falls within the linear range of the analytical instrument.
 - Analyze the concentration of methyl chloroacetate in the diluted sample using a validated analytical method (e.g., GC, HPLC).
 - Prepare a calibration curve using standard solutions of methyl chloroacetate of known concentrations to quantify the amount in the experimental sample.
- Data Reporting:
 - Calculate the solubility of methyl chloroacetate in the solvent, typically expressed in grams per 100 grams of solvent (g/100g) or moles per liter (mol/L).
 - The experiment should be repeated at least in triplicate to ensure the reproducibility of the results.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the Shake-Flask Method.



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Caption: Experimental workflow for determining the solubility of a liquid in a liquid using the Shake-Flask Method.

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